

gamma-Chlordane environmental persistence and half-life

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Compound Focus: gamma-Chlordane

CAS No.: 5566-34-7

Cat. No.: S580257

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Environmental Persistence and Half-Life Data

The following table summarizes the environmental half-life of **gamma-Chlordane** based on experimental and modeling studies.

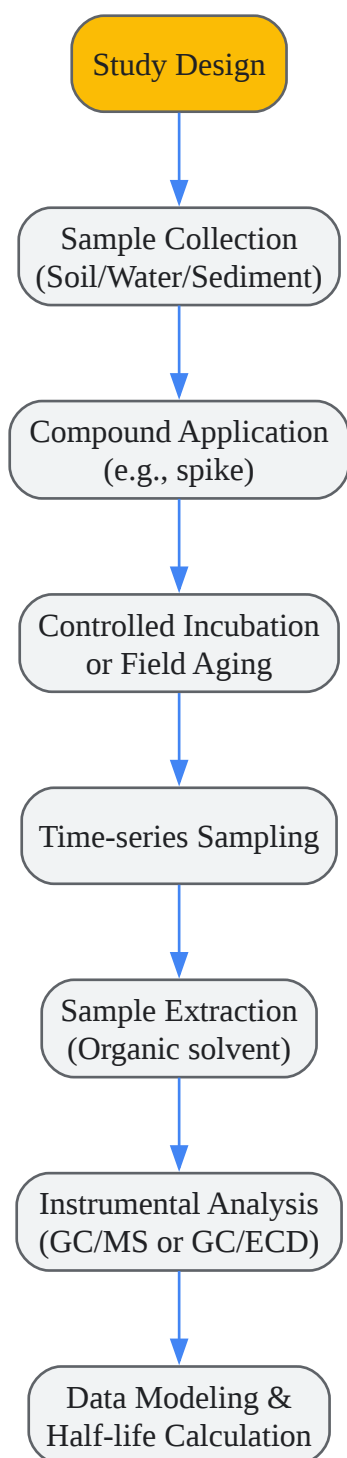
Environmental Compartment	Half-Life / Persistence	Conditions / Notes
Soil (Sandy Loam)	93 to 154 days [1]	Field study data.
Soil (Organic-rich)	Much longer than in sandy soil [1]	Strongly adsorbs to organic matter.
Soil (General)	Approximately 4 years [2]	Often exceeds 10 years; 15-20% of applied amount can remain after 15 years [2] [1].
Water	<10 days (volatilization) [1]	Estimated for a typical pond; highly hydrophobic, so most adsorption is to sediments [2].
Sediment (Anaerobic)	High persistence; 67-88% remains after 20 weeks [1]	Laboratory study in river sediment at 30°C.

Experimental Protocols for Determining Fate

Understanding these half-lives requires specific experimental methodologies. Key approaches for studying **gamma-Chlordane**'s environmental persistence include:

- **Soil Persistence Studies:** Field studies involve applying technical chlordane or **gamma-Chlordane** to defined plots (e.g., cropped vs. fallow) and periodically collecting soil cores over months or years [1]. Soil samples are extracted with organic solvents, cleaned up to remove interfering substances, and analyzed using **gas chromatography coupled with mass spectrometry (GC/MS)** or **GC with electron capture detection (GC/ECD)** to quantify residue levels over time [2] [1].
- **Anaerobic Sediment Degradation Studies:** River sediment samples are collected and homogenized under anaerobic conditions. The compound is introduced into the sediment, which is incubated in the dark at a constant temperature (e.g., 30°C). At set intervals, sub-samples are extracted, and the extracts are analyzed via **GC/MS or GC/ECD** to measure the remaining ratio of the parent compound against a control [1].
- **Volatilization from Water:** Volatilization half-lives from water bodies can be estimated using validated environmental models from agencies like the **U.S. Environmental Protection Agency (EPA)** [1]. These models incorporate the compound's Henry's Law constant, water body depth, and wind speed.

The experimental workflow for these studies generally follows a structured path, as illustrated below:



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Analysis and Detection Methods

Analyzing **gamma-Chlordane** in environmental samples requires highly selective and sensitive techniques due to its low concentrations and complex matrix interference.

- **Recommended Method: Gas Chromatography-Tandem Mass Spectrometry (GC/MS/MS)** is the preferred method for accurately determining **gamma-Chlordane** in complex matrices. It provides the selectivity needed to distinguish it from other chlordane components and interfering substances [2]. **Liquid Chromatography-MS/MS (LC/MS/MS)** is not suitable, as attempting to analyze chlordane with it degrades the quality of the results [2].
- **Sample Preparation:** Solid samples like soil and sediment require extraction with non-polar solvents. A crucial clean-up step, such as gel permeation chromatography (GPC) or silica gel chromatography, is necessary to remove fats, lipids, and other co-extracted interferents before instrumental analysis [2] [1].

Regulatory Context and Key Properties

Gamma-Chlordane (CAS 5566-34-7), also known as *trans*-chlordane, is a key component of technical chlordane [3] [1]. It is classified as a **Persistent Organic Pollutant (POP)** under the Stockholm Convention due to its environmental persistence, bioaccumulation potential, and toxicity [3]. All uses were banned in the U.S. by 1988 [3] [2]. Its high hydrophobicity and low volatility are defining characteristics, as shown in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₆ Cl ₈ [1]
Molecular Weight	409.8 g/mol [1]
Water Solubility	~0.1 mg/L at 25°C [1]
Log K _{OW} (Octanol-Water Partition Coefficient)	5.5 [1]
Vapor Pressure	1.3 × 10 ⁻³ Pa at 25°C [1]

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References

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